

ZD 7155 In Vivo Efficacy: A Technical Guide

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Compound of Interest

Compound Name: ZD 7155
Cat. No.: B15569243

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Introduction

ZD 7155 is a potent and selective antagonist of the angiotensin II type 1 (AT1) receptor. Angiotensin II, a key component of the renin-angiotensin system (RAS), exerts a variety of physiological effects, including vasoconstriction, aldosterone secretion, and cellular growth, primarily through the AT1 receptor. By blocking this interaction, **ZD 7155** has been investigated for its therapeutic potential, particularly in cardiovascular diseases. This technical guide provides a comprehensive overview of the in vivo efficacy of **ZD 7155**, with a focus on its antihypertensive effects, based on available preclinical data. While the primary focus of existing research has been on cardiovascular applications, the role of the renin-angiotensin system in other pathologies, such as cancer, suggests broader therapeutic potential for AT1 receptor antagonists. However, to date, in vivo efficacy studies for **ZD 7155** in oncology are not available in the public domain.

Core Efficacy Data: Antihypertensive Effects

The in vivo efficacy of **ZD 7155** has been primarily demonstrated in rodent models of hypertension. The following tables summarize the key quantitative data from these studies.

Table 1: Effect of ZD 7155 on Blood Pressure in Hypertensive Rat Models

Animal Model	Treatment Protocol	Dose	Key Findings	Reference
Two-kidney, one-clip Goldblatt hypertensive Sprague-Dawley rats	Single oral administration	3 mg/kg	Sustained reduction in blood pressure for up to 48 hours.	[1]
Two-kidney, one-clip Goldblatt hypertensive Sprague-Dawley rats	Increasing oral doses	Not specified	Dose-dependent reduction in blood pressure.	[1]
Sprague-Dawley rats	Not specified	Not specified	Decreased systolic blood pressure by 16 mm Hg.	[2]
Spontaneously Hypertensive Rats (SHR)	Single intravenous bolus	1.082 μ mol/kg	Significant and persistent antihypertensive effect.	[3]

Table 2: Comparative Efficacy of ZD 7155 and Losartan

Animal Model	Comparison Metric	ZD 7155	Losartan	Conclusion	Reference
Conscious Sprague-Dawley rats	Potency in suppressing angiotensin II-induced pressor response	~10 times more potent	-	ZD 7155 is significantly more potent than losartan.	[3]
Conscious rats	Duration of action (suppression of angiotensin II-induced pressor response)	~24 hours (at 1.082 µmol/kg IV)	Not specified	ZD 7155 exhibits a long duration of action.	[3]

Experimental Protocols

Detailed methodologies are crucial for the replication and extension of preclinical findings. The following section outlines the key experimental protocols employed in the *in vivo* evaluation of **ZD 7155's** antihypertensive efficacy.

Animal Models

- **Two-Kidney, One-Clip (2K1C) Goldblatt Hypertensive Rat Model:** This model of renovascular hypertension is induced in Sprague-Dawley rats by constricting one renal artery and leaving the contralateral kidney untouched.[1]
- **Spontaneously Hypertensive Rat (SHR):** An inbred strain of rats that genetically develops hypertension, serving as a model for essential hypertension in humans.[3]
- **Normotensive Sprague-Dawley Rats:** Used as control animals and for assessing the pressor response to angiotensin II.[3]

Drug Administration

- Oral Administration: **ZD 7155** was administered orally, likely via gavage, for single-dose and dose-ranging studies.[1]
- Intravenous Bolus: For comparative potency and duration of action studies, **ZD 7155** and losartan were administered as an intravenous bolus.[3]

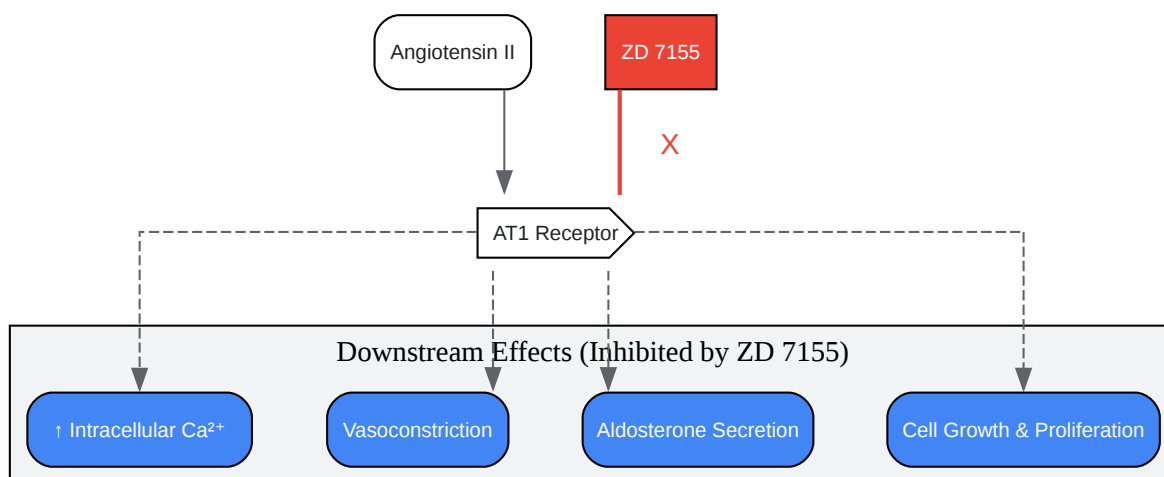
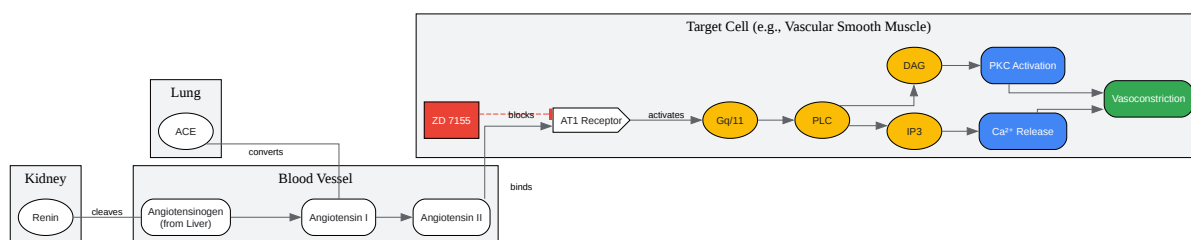
Efficacy Assessment

- Blood Pressure and Heart Rate Monitoring: Blood pressure and heart rate were monitored for up to 48 hours post-administration.[1] The tail-cuff method is a common non-invasive technique for this purpose in conscious rats.
- Angiotensin II Pressor Response: The ability of **ZD 7155** to inhibit the increase in blood pressure induced by an intravenous infusion of angiotensin II was assessed.[3]
- Tissue Angiotensin II Receptor Binding: Quantitative autoradiography was used to assess the occupancy of angiotensin II receptors in tissues such as the aorta, kidney, and adrenal gland.[1]
- Plasma Renin Activity: Plasma renin activity was measured as a pharmacodynamic marker of RAS inhibition.[1][2]

Signaling Pathways and Mechanism of Action

ZD 7155 exerts its effects by selectively blocking the AT1 receptor, a G-protein coupled receptor (GPCR). The binding of angiotensin II to the AT1 receptor initiates a cascade of intracellular signaling events.

Renin-Angiotensin System and ZD 7155's Point of Intervention



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